

Essential Safety and Handling Protocols for Antioxidant 445

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Compound of Interest

Compound Name: DVD-445

Cat. No.: B8107553

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Disclaimer: The following information pertains to Antioxidant 445, also known as 4,4'-Bis(α,α -dimethylbenzyl)diphenylamine (CAS No. 10081-67-1). This guidance is provided on the assumption that "**DVD-445**" refers to this chemical, a common antioxidant used in laboratory and industrial settings. It is crucial to confirm the identity of any substance before handling and to consult the specific Safety Data Sheet (SDS) provided by the manufacturer.

This guide furnishes essential safety and logistical information for researchers, scientists, and drug development professionals engaged in the handling of Antioxidant 445. The following procedural steps are designed to ensure safe operational use and disposal.

Personal Protective Equipment (PPE)

When handling Antioxidant 445, the use of appropriate personal protective equipment is mandatory to prevent skin and eye contact, as well as inhalation.[1][2]

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses or Goggles	Must be worn at all times in the laboratory.
Face Shield	Recommended when there is a risk of splashing or dust generation.	
Hand Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are suitable. Inspect gloves for integrity before each use.
Body Protection	Laboratory Coat	Should be fully buttoned.
Chemical-resistant Apron	Recommended for larger quantities or when splashing is likely.	
Full-body Suit	May be required for large-scale operations or in case of a significant spill.	
Respiratory Protection	NIOSH-approved Respirator	Required if working in a poorly ventilated area or if dust is generated. A dust mask may be sufficient for small quantities in a well-ventilated space.

Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is vital for the safe handling and storage of Antioxidant 445.

Handling Procedures:

- Ventilation: Always handle Antioxidant 445 in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors.[\[1\]](#)[\[3\]](#)

- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin and eyes.[1][3][4] In the event of accidental contact, rinse the affected area with copious amounts of water and seek medical attention if irritation persists.[2][3][4]
- **Dust Prevention:** Handle the substance carefully to prevent the formation of dust.[1][3][4] Use non-sparking tools to avoid ignition sources.[1][5]
- **Personal Hygiene:** Wash hands and face thoroughly with soap and water after handling and before eating, drinking, or smoking.[3][4] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[1][2]

Storage Plan:

- **Container:** Store in a tightly closed, original container.[1][4][6]
- **Location:** Keep in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[1][4][6][7]
- **Incompatibilities:** Store away from incompatible materials, particularly strong oxidizing agents.[2][4]

Disposal Plan

Proper disposal of Antioxidant 445 and its containers is essential to prevent environmental contamination.

- **Waste Characterization:** Unused or waste Antioxidant 445 should be treated as chemical waste.
- **Disposal Method:** Dispose of the contents and container in accordance with local, regional, and national regulations.[1][2] This typically involves sending the waste to a licensed chemical waste disposal facility. Do not dispose of it down the drain or in regular trash.
- **Container Disposal:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate should be collected as chemical waste. Puncture and crush the empty container to prevent reuse before disposal.

Quantitative Data Summary

The following table summarizes the key quantitative properties of Antioxidant 445.

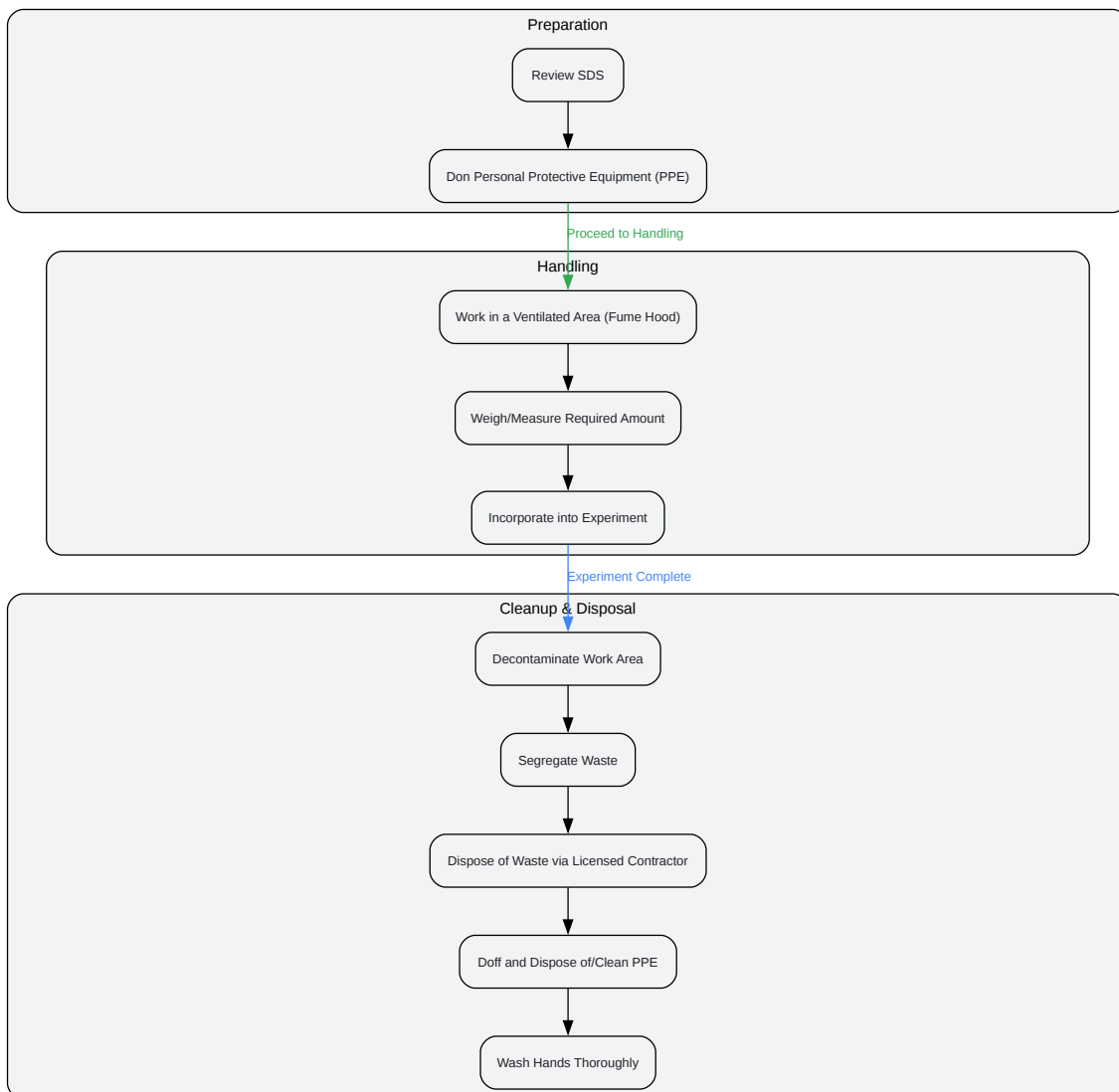
Property	Value	Source
Molecular Formula	C ₃₀ H ₃₁ N	[4]
Molecular Weight	405.59 g/mol	[4]
Appearance	White to off-white powder or crystals	[1][7][8]
Melting Point	98-102 °C	
Boiling Point	> 400 °C at 1013.25 hPa	[1]
Density	1.061 g/cm ³	[1]
Solubility in Water	< 0.007 mg/L at 20 °C	[1]
log Pow (Octanol-Water Partition Coefficient)	7.9 at 25 °C	[1]
Vapor Pressure	6.67 hPa at 20 °C	[1]

Experimental Protocols and Signaling Pathways

While specific experimental protocols for the use of Antioxidant 445 in drug development are proprietary and depend on the research context, its primary function is as a thermal and oxidative stabilizer.[9][10] In a laboratory setting, it would typically be incorporated into a formulation to prevent the degradation of other components. The workflow for such an application would follow the general handling procedures outlined above.

Mandatory Visualizations

The following diagram illustrates the standard workflow for the safe handling of Antioxidant 445 in a laboratory setting.



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Caption: Workflow for Safe Handling of Antioxidant 445.

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